

Essential Safety and Logistical Information for Handling DH376

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Compound of Interest

Compound Name: **DH376**
Cat. No.: **B607094**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **DH376**, a potent diacylglycerol lipase inhibitor. Given that a specific Safety Data Sheet (SDS) for **DH376** is not publicly available, this guide is based on general best practices for handling potent, powdered research chemicals of a similar nature. It is imperative to obtain the official SDS from your supplier before commencing any work with this compound.

Understanding DH376

DH376 is a synthetic organic compound that acts as a potent inhibitor of diacylglycerol lipases (DAGL), specifically targeting ABHD6 and DAGL α .^[1] It is utilized in research settings to study the effects of DAGL inhibition, such as its role in preventing fasting-induced refeeding in animal models.^[1]

Physico-chemical Properties:

Property	Value
IUPAC Name	{2-[(2R,5R)-2-benzyl-5-(but-3-yn-1-yl)piperidine-1-carbonyl]-2H-1,2,3-triazol-4-yl}bis(4-fluorophenyl)methanol
Molecular Weight	542.21 g/mol
Compound Class	Synthetic organic

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, a cautious approach is necessary. The following PPE is mandatory when handling **DH376** in its powdered form and in solution:

PPE Category	Required Equipment	Specifications
Hand Protection	Nitrile gloves (double-gloving recommended)	Ensure gloves are rated for chemical resistance. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Goggles are required when there is a risk of splashing.
Body Protection	Laboratory coat	Must be fully buttoned.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher)	Required when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Operational Plan: Handling Procedures

Engineering Controls:

- Primary: All handling of powdered **DH376**, including weighing and initial solubilization, must be conducted in a certified chemical fume hood to minimize inhalation exposure.

- Secondary: A designated area for the handling of potent compounds should be established.

Step-by-Step Handling Protocol:

- Preparation:

- Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
 - Assemble all necessary equipment (e.g., spatulas, weigh boats, vials, solvents) within the fume hood.
 - Don all required PPE as outlined in the table above.

- Weighing (in a chemical fume hood):

- Carefully open the container with the powdered **DH376**.
 - Use a dedicated, clean spatula to transfer the desired amount to a weigh boat.
 - Avoid generating dust. If dust is observed, pause and allow it to settle before proceeding.
 - Securely close the primary container.

- Solubilization:

- Add the desired solvent to the vial containing the weighed **DH376**.
 - Gently swirl or vortex to dissolve. Avoid splashing.

- Post-Handling:

- Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol) to decontaminate.
 - Dispose of all contaminated disposable materials as hazardous waste.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then lab coat, then eye protection).

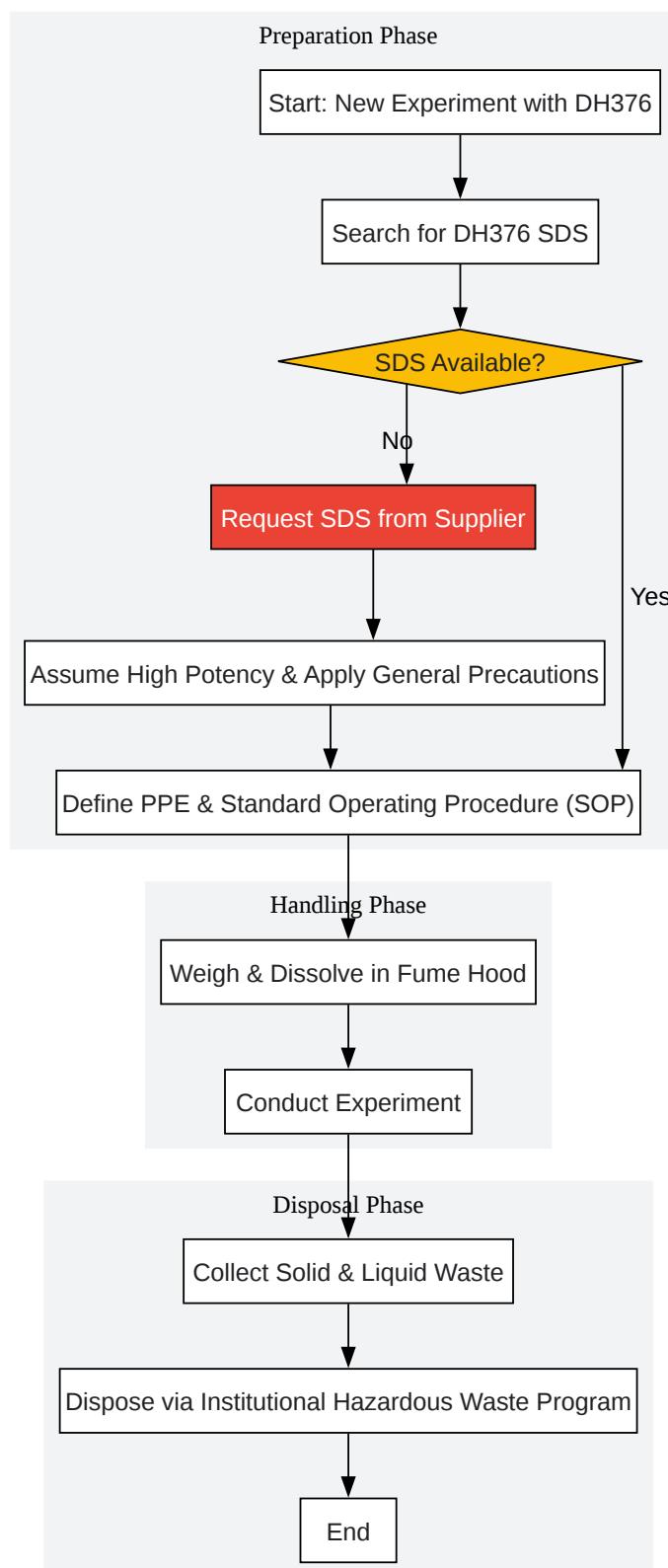
- Wash hands thoroughly with soap and water.

Disposal Plan

- Solid Waste: All disposable items contaminated with **DH376** (e.g., weigh boats, pipette tips, gloves) must be placed in a clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **DH376** and contaminated solvents should be collected in a designated, sealed hazardous waste container. Do not pour down the drain.
- Container Disposal: The empty primary container should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.

Experimental Workflow and Safety Decision Making

The following diagram outlines the logical workflow for safely handling a research chemical like **DH376** where a specific SDS is not readily available.

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Workflow for handling research chemicals with limited safety data.

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References

- 1. medchemexpress.com [medchemexpress.com]
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